

Application Note: Trace Quantification of 1-(2-Chloroethyl)-4-phenylpiperazine Hydrochloride

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Compound of Interest

Compound Name: 1-(2-Chloroethyl)-4-phenylpiperazine hydrochloride

CAS No.: 66158-97-2

Cat. No.: B11723611

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Target Audience: Analytical Chemists, QA/QC Scientists, and Pharmaceutical Drug Development Professionals
Matrix: Active Pharmaceutical Ingredients (APIs) and Synthetic Intermediates
Methodologies: UHPLC-MS/MS (Trace Analysis) and HPLC-UV (In-Process Control)

Executive Summary & Chemical Context

1-(2-Chloroethyl)-4-phenylpiperazine hydrochloride (CEPP) is a critical synthetic intermediate and a known process-related impurity in the manufacturing of several phenylpiperazine-derived psychotropic drugs, including trazodone, nefazodone, and aripiprazole [1].

From a toxicological perspective, CEPP is classified as a Potential Genotoxic Impurity (PGI). The presence of the 2-chloroethyl moiety attached to a tertiary amine classifies this compound as a nitrogen mustard analog. Under physiological conditions, it can undergo intramolecular cyclization to form a highly reactive electrophilic aziridinium ion, which subsequently alkylates DNA (primarily at the N7 position of guanine). Due to its mutagenic potential, regulatory bodies

mandate its strict control under the ICH M7 guidelines, requiring quantification at parts-per-million (ppm) or parts-per-billion (ppb) levels based on the Threshold of Toxicological Concern (TTC) of 1.5 μ g/day [2].

Caption: Mechanism of aziridinium ion formation and subsequent DNA alkylation by CEPP.

Analytical Strategy & Causality

Quantifying CEPP at trace levels in complex API matrices presents three distinct analytical challenges:

- **Thermal Instability:** Gas Chromatography-Mass Spectrometry (GC-MS) is generally unsuitable because the 2-chloroethyl group is prone to thermal degradation (dehydrohalogenation) in the injection port.
- **Matrix Interference:** To detect ppm-level impurities, the API must be prepared at high concentrations (e.g., 10–50 mg/mL). This causes severe ion suppression in MS and co-elution issues.
- **Lack of Strong Chromophore:** While the phenyl ring allows for UV detection, it lacks the absorptivity required for trace (ppb) analysis, rendering HPLC-UV insufficient for final release testing.

The Solution: A Ultra-High Performance Liquid Chromatography-Tandem Mass Spectrometry (UHPLC-MS/MS) method utilizing Electrospray Ionization (ESI) in positive mode. A divert valve is employed to send the high-concentration API peak to waste, preventing source fouling and mitigating matrix effects [2].

Caption: UHPLC-MS/MS analytical workflow for trace quantification of CEPP in API matrices.

Protocol A: Trace Quantification via UHPLC-MS/MS (Release Testing)

This protocol is designed as a self-validating system for the quantification of CEPP at a Limit of Quantitation (LOQ) of 0.5 ppm relative to the API.

Reagents and Sample Preparation

- Mobile Phase A: 0.1% Formic Acid in LC-MS grade Water. (Causality: Formic acid ensures the protonation of the piperazine nitrogen, maximizing ESI+ ionization efficiency).
- Mobile Phase B: 0.1% Formic Acid in LC-MS grade Acetonitrile.
- Diluent: Water:Acetonitrile (80:20, v/v).
- Sample Preparation: Accurately weigh 50 mg of the API into a 10 mL volumetric flask. Dissolve and make up to volume with the diluent (Final API concentration: 5 mg/mL). Centrifuge at 10,000 rpm for 5 minutes to remove any insoluble particulates.

Chromatographic Conditions

- Column: Sub-2 μm C18 column (e.g., 2.1 x 100 mm, 1.7 μm).
- Flow Rate: 0.4 mL/min.
- Column Temperature: 40°C.
- Injection Volume: 5 μL .

Table 1: UHPLC Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Flow Path
0.0	95	5	MS
1.0	95	5	MS
4.0	40	60	MS
4.5	5	95	Waste (API Elution)
6.0	5	95	Waste
6.1	95	5	MS
8.0	95	5	MS

Expert Insight: The divert valve is switched to "Waste" at 4.5 minutes. It is critical to map the exact retention time of your specific API during method development to ensure it is entirely diverted, preventing detector saturation and quadrupole contamination.

Mass Spectrometry (MRM) Parameters

Operate the triple quadrupole mass spectrometer in Multiple Reaction Monitoring (MRM) mode. CEPP exhibits a strong

precursor ion at m/z 225.1.

Table 2: MRM Transitions and Collision Energies

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Cone Voltage (V)	Collision Energy (eV)	Purpose
CEPP	225.1	163.1	50	30	22	Quantifier
CEPP	225.1	120.1	50	30	35	Qualifier
IS (CEPP-d5)	230.1	168.1	50	30	22	Internal Standard

Protocol B: HPLC-UV for In-Process Control (IPC)

During the chemical synthesis of the API, CEPP concentrations are significantly higher (0.1% to 5.0%). For rapid In-Process Control (IPC) monitoring of reaction completion, a standard HPLC-UV method is sufficient and more cost-effective than LC-MS/MS.

Method Parameters

- Column: C8 or C18, 4.6 x 150 mm, 5 μ m.
- Mobile Phase: Isocratic elution of 20 mM Ammonium Bicarbonate (pH 8.0) : Methanol (40:60, v/v). (Causality: A basic pH suppresses the ionization of the piperazine ring, increasing its hydrophobicity and retention on the reversed-phase column, preventing early elution in the void volume).

- Flow Rate: 1.0 mL/min.
- Detection: UV at 240 nm (corresponding to the phenyl ring absorption).
- Sample Prep: Dilute reaction mixture in mobile phase to an expected concentration of ~0.1 mg/mL.

Method Validation System (E-E-A-T Framework)

To ensure trustworthiness and compliance with ICH Q2(R1) and M7 guidelines, the UHPLC-MS/MS method must be validated as a self-correcting system. The inclusion of a stable isotope-labeled internal standard (CEPP-d5) is mandatory to correct for matrix-induced ion suppression.

Table 3: Typical Validation Acceptance Criteria for PGI Analysis

Parameter	Acceptance Criteria	Scientific Justification
Specificity	No interfering peaks at the retention time of CEPP in the blank or API matrix.	Ensures the MRM transition is unique to the impurity.
LOD / LOQ	Signal-to-Noise (S/N)	Guarantees detection capabilities well below the regulatory safety threshold.
	3 for LOD; S/N	
	10 for LOQ. Target LOQ	
	30% of TTC limit.	
Linearity	from LOQ to 150% of the specification limit.	Confirms proportional detector response across the operational range.
Accuracy (Recovery)	80% – 120% recovery at LOQ, 100%, and 150% levels via standard addition.	Validates that the API matrix does not artificially suppress or enhance the impurity signal.
Solution Stability	% RSD	CEPP is susceptible to hydrolysis; cold storage prevents degradation during long analytical sequences.
	10% over 24 hours in the autosampler (4°C).	

References

- PubChem. "1-(2-Chloroethyl)-4-phenylpiperazine dihydrochloride". National Center for Biotechnology Information. Available at:[\[Link\]](#)
- Waters Corporation. "The Use of the ACQUITY QDa Detector for a Selective, Sensitive, and Robust Quantitative Method for a Potential Genotoxic Impurity". Available at:[\[Link\]](#)
- ICH Expert Working Group. "ICH Harmonised Guideline M7(R2): Assessment and Control of DNA Reactive (Mutagenic) Impurities in Pharmaceuticals to Limit Potential Carcinogenic Risk". European Medicines Agency. Available at:[\[Link\]](#)

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